

Navigating the Voids: A Technical Guide to the Safety and Handling of Bromoethyne

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Compound of Interest

Compound Name: bromoethyne

Cat. No.: B3344055

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Disclaimer: Information regarding the specific safety and handling precautions for **bromoethyne** is limited in publicly available resources. The following guide synthesizes the available chemical data for **bromoethyne** and presents comprehensive safety information for the related compound, bromoethane, to inform a cautious approach. Researchers, scientists, and drug development professionals should treat this document as a preliminary guide and conduct a thorough risk assessment based on the most current and comprehensive data available before handling **bromoethyne**.

Bromoethyne: An Overview of a Reactive Synthon

Bromoethyne (C_2HBr) is a valuable reagent in organic synthesis, primarily utilized for the introduction of the ethynyl group into molecular structures. Its utility is rooted in its reactivity, which also hints at its potential instability and hazards.

Synthesis and Reactivity

The synthesis of **bromoethyne** can be achieved through methods such as the dehydrobromination of 1,2-dibromoethene or the reaction of acetylene with bromine.^{[1][2]} It is a key participant in various chemical transformations, including:

- C-C and C-Heteroatom Bond Formation: **Bromoethyne** is instrumental in palladium-catalyzed cascade reactions.^[1]

- **Sonogashira Coupling:** It is used in Sonogashira coupling reactions with terminal alkynes to create unsymmetrical 1,3-diynes, a transformation often catalyzed by copper(I) iodide.[\[1\]](#)
- **Electrophilic Reactions:** The triple bond in **bromoethyne** undergoes electrophilic addition reactions, such as the addition of hydrogen halides and hydration.[\[1\]](#) The initial protonation of the triple bond forms a vinyl carbocation, which is an unstable intermediate.[\[1\]](#)

The inherent reactivity of the carbon-carbon triple bond, combined with the presence of a halogen, suggests that **bromoethyne** is likely to be a reactive and potentially hazardous substance.

Bromoethane: A Proxy for Hazard Assessment

Due to the scarcity of specific safety data for **bromoethyne**, the safety data for bromoethane (ethyl bromide, C_2H_5Br) is presented here as a provisional reference. It is crucial to recognize that the chemical and toxicological properties of **bromoethyne** may differ significantly from those of bromoethane. Bromoethane is a volatile, flammable liquid with a characteristic ether-like odor.[\[3\]](#)

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₅ Br	[4]
Molecular Weight	108.97 g/mol	
Boiling Point	37 - 40 °C (98.6 - 104 °F)	[5]
Melting Point	-118 °C	[6]
Flash Point	-23 °C (-9.4 °F)	[5]
Autoignition Temperature	510 °C (950 °F)	[5]
Vapor Pressure	400 mmHg @ 20 °C	[5]
Vapor Density	3.76 (Air = 1)	[5][6]
Water Solubility	9 g/L at 20 °C	[6]
Lower Explosion Limit	6.7%	[5][6]
Upper Explosion Limit	11.3%	[5][6]

Health Hazard Information

Bromoethane is classified as a hazardous substance with multiple routes of exposure and potential for serious health effects.

Hazard Classification	Description
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.[7][8]
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled.[8]
Eye Irritation	Category 2: Causes serious eye irritation.[7]
Carcinogenicity	Category 2: Suspected of causing cancer.[7][8]
Reproductive Toxicity	Category 2: Suspected of damaging fertility or the unborn child.[7]
Specific Target Organ Toxicity (Single Exposure)	Category 1: Causes damage to the respiratory system and nervous system.[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause drowsiness or dizziness.[7]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to the central nervous system through prolonged or repeated exposure.[7]
Hazardous to the Ozone Layer	Category 1: Harms public health and the environment by destroying ozone in the upper atmosphere.[7]

Toxicological Data:

Test	Species	Value
LD50 (Oral)	Rat	1350 mg/kg
LC50 (Inhalation)	Rat	26980 ppm (1 h)

Safety and Handling Precautions

Given the hazards associated with bromoethane, and by extension the potential risks of **bromoethyne**, stringent safety protocols are mandatory.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US) standards.[9]
- Skin Protection: Wear fire/flammable resistant and impervious clothing.[9] Handle with chemical-resistant gloves (e.g., Viton®, Butyl rubber) that have been inspected prior to use.[9]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.[9] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[10]

Handling and Storage

- Handling: Handle in a well-ventilated place, wearing suitable protective clothing.[9] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[9] Use non-sparking tools and take precautionary measures against static discharge.[6][7] All metal parts of equipment must be grounded.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from heat, sparks, open flames, and other ignition sources.[6][7] Store locked up and protected from light.[7] The storage area should be fireproof.[4]

Spill and Emergency Procedures

In the event of a spill or release, immediate and appropriate action is critical to mitigate the risks.

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